

Synthesis and Characterization of 4-nitro-1H-indole-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-nitro-1H-indole-3-carbaldehyde

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This technical guide provides a comprehensive overview of the synthesis and characterization of **4-nitro-1H-indole-3-carbaldehyde**, a valuable intermediate in the fields of medicinal chemistry and materials science.^[1] This document details the synthetic pathway, experimental protocols, and analytical data necessary for the preparation and verification of this compound.

Introduction

4-nitro-1H-indole-3-carbaldehyde is a key building block in the synthesis of a variety of bioactive molecules and functional materials.^[1] Its indole scaffold, substituted with an electron-withdrawing nitro group and a reactive aldehyde moiety, makes it a versatile precursor for the development of novel therapeutic agents, including potential anticancer agents, and for the creation of advanced materials with unique optical and electronic properties.^[1]

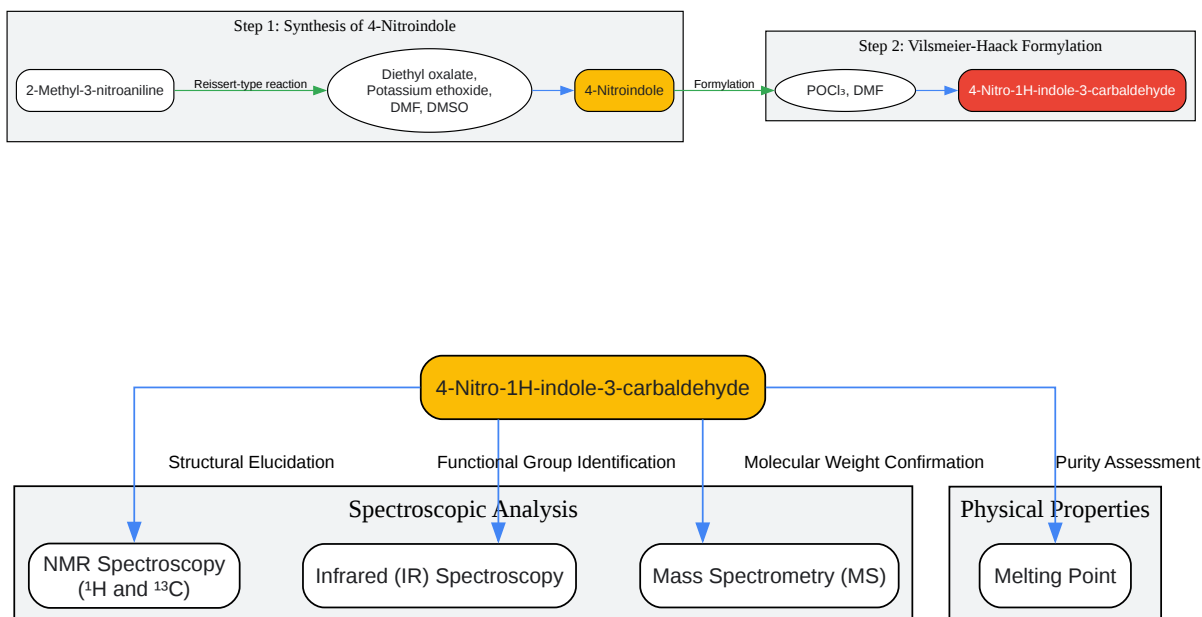
Physicochemical Properties

A summary of the key physicochemical properties of **4-nitro-1H-indole-3-carbaldehyde** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ N ₂ O ₃	[1][2]
Molecular Weight	190.16 g/mol	[1][2]
Appearance	Yellow solid	[1]
CAS Number	10553-11-4	[2]
Melting Point	187-189 °C	[3]
Purity	≥ 95% (NMR)	[1]

Synthesis Pathway

The synthesis of **4-nitro-1H-indole-3-carbaldehyde** is typically achieved in a two-step process, starting from 2-methyl-3-nitroaniline. The first step involves the synthesis of the intermediate, 4-nitroindole, which is then formylated at the C3 position via the Vilsmeier-Haack reaction to yield the final product.



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